

physical and chemical properties of 3-(trimethoxysilyl)propyl methacrylate

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An In-depth Technical Guide to 3-(trimethoxysilyl)propyl methacrylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(trimethoxysilyl)propyl methacrylate (TMSPMA), also known as [3-(Methacryloyloxy)propyl]trimethoxysilane, is a bifunctional organosilane that serves as a versatile coupling agent and monomer in a wide array of applications, including the synthesis of advanced materials for biomedical and drug delivery systems.^{[1][2]} Its unique molecular structure, featuring a polymerizable methacrylate group and a hydrolyzable trimethoxysilyl group, enables it to form a stable bridge between organic polymers and inorganic substrates.^[1] This guide provides a comprehensive overview of the core physical and chemical properties of TMSPMA, detailed experimental protocols for its application, and visual representations of its key chemical transformations.

Core Physical and Chemical Properties

The fundamental properties of 3-(trimethoxysilyl)propyl methacrylate are summarized below, providing a critical resource for its handling, application, and integration into complex systems.

Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O ₅ Si	[3]
Molecular Weight	248.35 g/mol	[3]
Appearance	Clear, colorless liquid	[4][5]
Boiling Point	190 °C	[3]
Density	1.045 g/mL at 25 °C	[3]
Refractive Index	n ₂₀ /D 1.431	
Flash Point	92 °C (198 °F) - closed cup	[3]
Viscosity	2.5 mm ² /s at 25 °C	[1]
Solubility	Soluble in organic solvents such as acetone, benzene, and methanol; insoluble in water.	[1][5]

Chemical Properties

Property	Description	Reference
Synonyms	Silane A174, [3-(Methacryloyloxy)propyl]trimethoxysilane, γ -Methacryloxypropyltrimethoxysilane	[6]
CAS Number	2530-85-0	[3]
Reactivity	Highly reactive; the trimethoxysilyl group can hydrolyze in the presence of moisture to form silanol groups, which can then condense with hydroxyl groups on inorganic surfaces to form stable siloxane bonds. The methacrylate group can undergo polymerization.	[1][7]
Hydrolysis	The trimethoxysilyl groups readily hydrolyze in the presence of water to form silanol (-Si-OH) groups. This reaction is catalyzed by both acids and bases. The rate of hydrolysis is lowest at a pH of 7 and increases significantly under acidic or basic conditions.	[3][5][8]

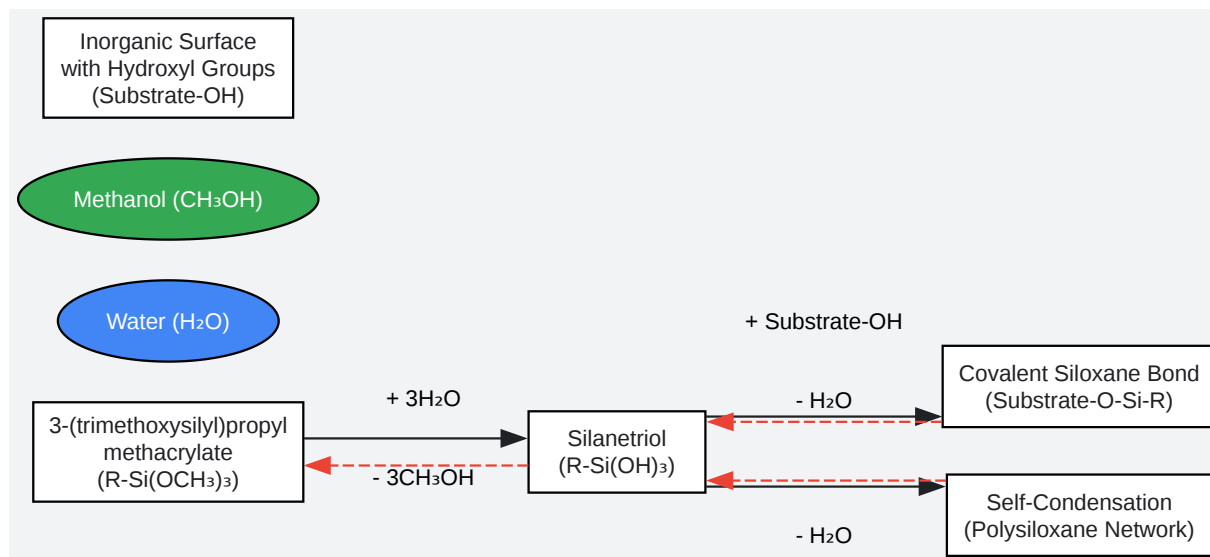
Condensation	<p>The newly formed silanol groups can undergo self-condensation to form siloxane (Si-O-Si) networks or can react with hydroxyl groups on the surface of inorganic materials. [7][8]</p> <p>The condensation rate is lowest at a pH of 4.0.</p>
Polymerization	<p>The methacrylate group can participate in various polymerization reactions, such as free-radical polymerization, to form a polymeric backbone. [5][7][9]</p> <p>This can be initiated by heat or chemical initiators.</p>

Key Chemical Transformations

The utility of 3-(trimethoxysilyl)propyl methacrylate as a coupling agent stems from its ability to undergo hydrolysis and condensation, which facilitates the covalent bonding to inorganic surfaces, and polymerization, which allows for the formation of an organic polymer matrix.

Hydrolysis and Condensation Pathway

The initial step in the application of TMSPMA as a coupling agent is the hydrolysis of the methoxy groups into silanol groups. These silanols are highly reactive and can subsequently condense with hydroxyl groups present on the surface of inorganic materials or self-condense to form a polysiloxane network.

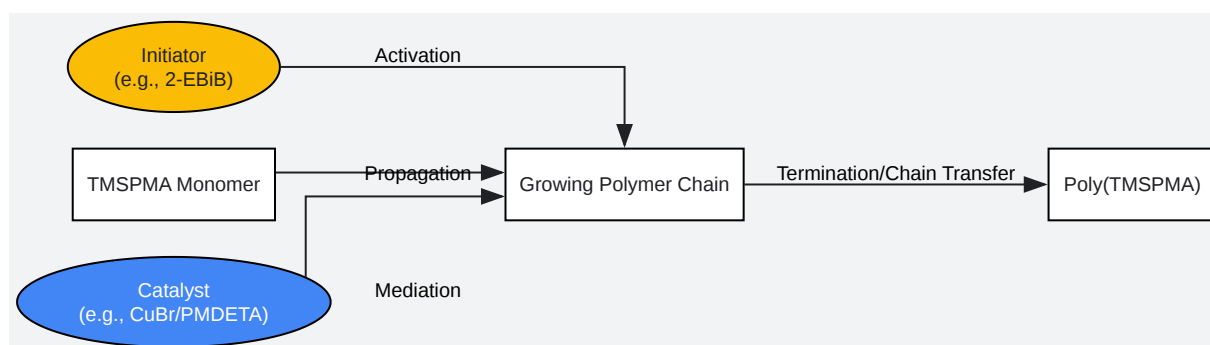


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Caption: Hydrolysis of TMSPMA to silanetriol and subsequent condensation.

Polymerization Mechanism

The methacrylate group of TMSPMA allows it to act as a monomer in polymerization reactions. This is crucial for forming a polymeric matrix that is covalently bonded to the inorganic substrate through the silane coupling. Atom Transfer Radical Polymerization (ATRP) is one method used to create well-defined polymers.[7]



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Caption: Schematic of TMSPMA polymerization via ATRP.

Experimental Protocols

Detailed methodologies are essential for the successful application of 3-(trimethoxysilyl)propyl methacrylate. Below are protocols for surface modification, a common application.

Surface Modification of Substrates

This protocol describes the general steps for modifying a hydroxylated surface (e.g., glass, silica, or metal oxides) with TMSPMA to improve adhesion of a subsequent polymer layer.[\[10\]](#)
[\[11\]](#)[\[12\]](#)

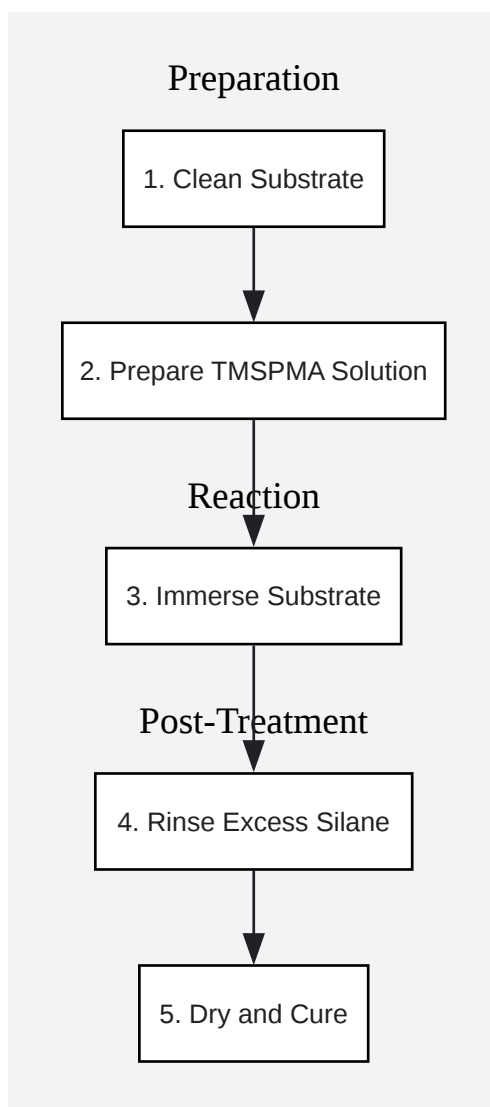
Materials:

- 3-(trimethoxysilyl)propyl methacrylate (TMSPMA)
- Solvent (e.g., ethanol, toluene, or acetone)[\[10\]](#)[\[13\]](#)
- Deionized water
- Acetic acid (for pH adjustment)[\[11\]](#)[\[12\]](#)
- Substrate with hydroxylated surface
- Beakers, stir plate, and other standard laboratory glassware

Procedure:

- Substrate Cleaning: Thoroughly clean the substrate to ensure a reactive surface. This can be done by washing with a strong soap, followed by extensive rinsing with deionized water and drying in an oven.[\[11\]](#)
- Silane Solution Preparation:
 - Method A (Aqueous): Adjust the pH of deionized water to between 3.5 and 4.0 using acetic acid.[\[11\]](#)[\[12\]](#) Add TMSPMA to the acidified water (e.g., 1% by weight) and stir until the solution becomes clear, indicating hydrolysis.[\[12\]](#)

- Method B (Organic Solvent): Dissolve TMSPMA in a dry organic solvent like toluene or ethanol.[\[10\]](#)[\[11\]](#) For ethanol-based solutions, a small amount of acidified water can be added just before use to initiate hydrolysis.[\[11\]](#)
- Surface Treatment: Immerse the cleaned and dried substrate in the prepared silane solution. The reaction time can vary from a few minutes to several hours depending on the desired surface coverage and reaction conditions.[\[11\]](#) For example, treatment can be for 3 minutes in an ethanol-based solution or for 1 hour in an aqueous solution at room temperature.[\[11\]](#)
- Rinsing and Curing:
 - After treatment, remove the substrate from the solution and rinse it with the solvent used for the solution preparation (e.g., ethanol or water) to remove any excess, unreacted silane.[\[11\]](#)
 - Dry the coated substrate, typically in an oven at an elevated temperature (e.g., 80-110 °C), to promote the condensation of the silanol groups and the formation of a stable siloxane layer on the surface.[\[12\]](#)



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Caption: General workflow for surface modification using TMSPMA.

Characterization Techniques

The successful modification of surfaces and the polymerization of TMSPMA can be verified using various analytical techniques.

- **Fourier Transform Infrared (FTIR) Spectroscopy:** Used to confirm the presence of characteristic chemical bonds. For instance, the grafting of TMSPMA onto a surface can be confirmed by the appearance of absorption bands corresponding to Si-O-Si and Si-O-Cellulose vibrations.^{[12][14]}

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both liquid-state and solid-state NMR (^{13}C and ^{29}Si) can provide detailed information about the hydrolysis, condensation, and polymerization of TMSPMA.[\[8\]](#)[\[14\]](#)[\[15\]](#)
- X-ray Photoelectron Spectroscopy (XPS): This surface-sensitive technique can be used to determine the elemental composition of the modified surface, confirming the presence of silicon from the grafted TMSPMA.[\[16\]](#)
- Thermogravimetric Analysis (TGA): TGA can be used to quantify the amount of silane grafted onto a surface by measuring the weight loss upon heating.[\[14\]](#)

Applications in Research and Development

3-(trimethoxysilyl)propyl methacrylate is a critical component in the development of hybrid nanomaterials that merge the properties of organic and inorganic materials.[\[1\]](#) Its applications span various fields:

- Adhesives and Sealants: It enhances the adhesion between dissimilar materials.[\[1\]](#)
- Coatings: TMSPMA is incorporated into coatings to improve durability and environmental resistance.[\[1\]](#)
- Dental Materials: It is utilized in dental adhesives and composites for its strong bonding capabilities.[\[1\]](#)[\[2\]](#)
- Composite Materials: It acts as a modifier for polymer matrices to improve mechanical properties and interfacial adhesion.[\[1\]](#)
- Biomedical Applications: TMSPMA is used in the synthesis of scaffolds for tissue engineering and in the preparation of nanoparticles for drug delivery.[\[2\]](#)[\[17\]](#)[\[18\]](#) It can also be used to attach cells and biological sections to glass surfaces for analysis.[\[11\]](#)

Safety and Handling

3-(trimethoxysilyl)propyl methacrylate is a combustible liquid and can cause eye, skin, and respiratory tract irritation.[\[4\]](#) It is important to handle this chemical in a well-ventilated area, such as a fume hood, and to wear appropriate personal protective equipment (PPE), including

chemical splash goggles, gloves, and protective clothing.[4][13] The material is sensitive to moisture and should be stored in a tightly closed container in a cool, dry place.[4] Contact with moisture will liberate methanol.[4]

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